

Technical Guide: Properties of Tert-butyl 7hydroxyheptanoate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Tert-butyl 7-hydroxyheptanoate	
Cat. No.:	B1465209	Get Quote

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data and methodologies concerning the molecular properties of **tert-butyl 7-hydroxyheptanoate**, a versatile linker molecule utilized in chemical synthesis. The compound features a terminal hydroxyl group, available for further derivatization, and a t-butyl ester protecting group, which can be removed under acidic conditions.[1][2][3]

Molecular Formula and Weight

The fundamental molecular properties of **tert-butyl 7-hydroxyheptanoate** are summarized below. These values are foundational for stoichiometric calculations in reaction planning, analytical characterization, and quality control.

Property	Value	Source
Molecular Formula	C11H22O3	[1][2]
Molecular Weight	202.29 g/mol	[1][4][5]
CAS Number	86013-78-7	[1][2][4]

Experimental Protocols: Determination of Molecular Properties



The determination of the molecular formula and weight for a well-defined chemical entity like **tert-butyl 7-hydroxyheptanoate** follows a standardized theoretical and experimental validation protocol.

2.1 Determination of Molecular Formula

The molecular formula, C₁₁H₂₂O₃, is determined by first elucidating the compound's two-dimensional structure. This is typically achieved through analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C), which identifies the connectivity and chemical environment of all atoms. Once the structure is confirmed, the molecular formula is derived by systematically counting the number of atoms of each element (carbon, hydrogen, and oxygen) present in a single molecule.

2.2 Calculation of Molecular Weight

The molecular weight (MW) is a calculated value derived directly from the molecular formula. The calculation is performed by summing the atomic weights of all constituent atoms. The standard protocol is as follows:

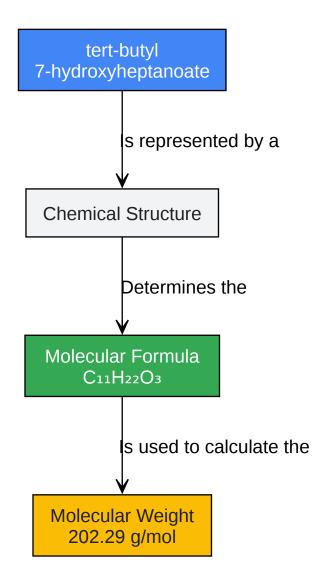
- Identify Atomic Weights: Use the standard atomic weights for each element from the periodic table (approximately C = 12.011 u, H = 1.008 u, O = 15.999 u).
- Summation: Multiply the count of each element by its atomic weight and sum the results.
 - MW = (No. of C atoms × AW of C) + (No. of H atoms × AW of H) + (No. of O atoms × AW of O)
 - \circ MW = (11 × 12.011) + (22 × 1.008) + (3 × 15.999)
 - MW ≈ 132.121 + 22.176 + 47.997 ≈ 202.294 g/mol

This theoretical value is commonly confirmed experimentally using mass spectrometry, which measures the mass-to-charge ratio of the ionized molecule, providing a highly accurate experimental mass that validates the compound's identity and purity.

Visualization of Properties



The logical relationship between the compound's name, its structure, and its derived molecular properties is illustrated in the following diagram.



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Caption: Logical workflow from compound name to molecular weight.

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